Mass Spectrometry Fragmentation Guide: Sulfanium (Trimethylsulfonium) Iodide

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Compound of Interest

Compound Name:	*Sulfanium;iodide*
CAS No.:	*1312-15-8*
Cat. No.:	*B174590*

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Executive Technical Summary

- Compound: Trimethylsulfonium Iodide (TMSI)
- Formula:
- Exact Mass (Cation): 77.0425 Da
- Core Utility: Methylating reagent (GC derivatization), metabolic biomarker (sulfur metabolism), and synthetic precursor (epoxide formation).
- MS Behavior Duality:
  - Soft Ionization (ESI/LC-MS): Detects the intact cation (

    77).
  - Hard Ionization (EI/GC-MS): Detects thermal decomposition products (Dimethyl sulfide & Methyl iodide).

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Fragmentation Mechanics & Pathways

The mass spectral signature of sulfanium iodide is entirely dependent on the ionization interface. You must distinguish between intrinsic fragmentation (collision-induced dissociation in LC-MS) and thermal degradation (pyrolysis in GC-MS).

A. ESI-MS/MS (Liquid Chromatography)

In Electrospray Ionization (ESI), the iodide counter-ion is washed away, leaving the stable Trimethylsulfonium cation (

).

- Parent Ion:

  77 (

)

- Primary Fragment:

  62 (Loss of methyl radical

)

- Secondary Fragment:

  47 (Loss of ethane/two methyls)

Mechanism: The fragmentation is driven by the high stability of the neutral sulfide leaving group.

Note: This radical loss is characteristic of onium ions where the charge is localized on the heteroatom.

B. EI-GC-MS (Gas Chromatography)

Sulfanium salts are non-volatile ionic solids. In a GC inlet (250°C+), they undergo instant thermal decomposition (Hofmann-like elimination or nucleophilic attack) before electron impact ionization occurs. You will not see

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77 as the parent.

Thermal Reaction:

Resulting Spectra (Mixture):

- Dimethyl Sulfide (DMS):
  - Parent:

    62
  - Base Peak:

    47 (

) via loss of

    .
- Methyl Iodide (MeI):
  - Parent:

    142
  - Base Peak:

    127 (

) via loss of

    .

Visualization of Fragmentation Pathways

The following diagram illustrates the bifurcation of analytical results based on the instrument interface.

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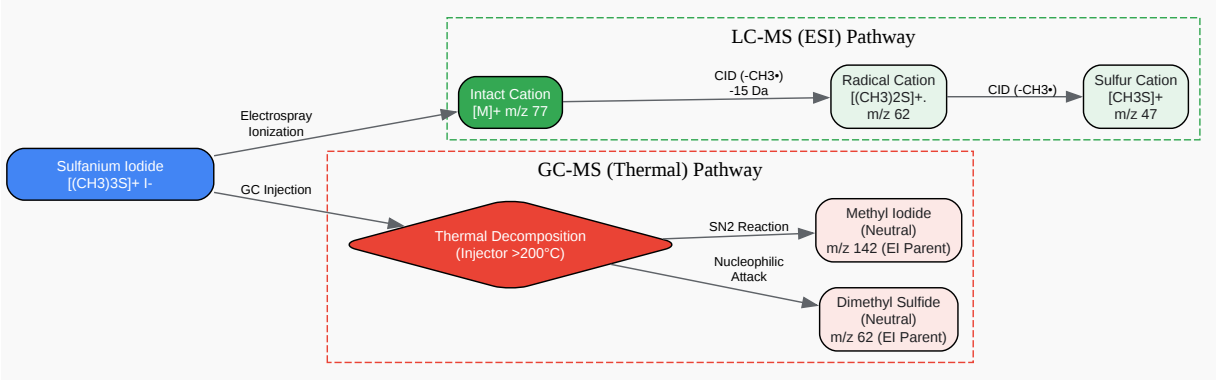

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Figure 1: Divergent analytical pathways for Sulfanium Iodide in LC-MS vs. GC-MS.

Comparative Analysis: Sulfanium vs. Alternatives

In drug development, selecting the right reagent or standard is critical. The table below compares Trimethylsulfonium Iodide (TMSI) with its oxidized analog Trimethylsulfoxonium Iodide (TMSOI) and the common methylating agent Methyl Iodide.

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Feature	Trimethylsulfonium Iodide (TMSI)	Trimethylsulfoxonium Iodide (TMSOI)	Methyl Iodide (MeI)
Structure			
Primary Use	Methylation (O/N-alkylation), Metabolite ID	Corey-Chaykovsky Reagent (Epoxidation)	Direct Methylation
ESI Parent Ion	77	93	N/A (Neutral)
Key Fragment (MS2)	62 ( )	78 ( )	127 ( )
GC Behavior	Decomposes to DMS + MeI	Decomposes to DMSO + MeI	Stable (Volatile)
Safety Profile	Non-volatile solid (Safer handling)	Non-volatile solid	Volatile Carcinogen

Experimental Insight:

- Distinction: To distinguish TMSI from TMSOI in LC-MS, monitor the 77 vs. 93 parent ions. TMSOI is 16 Da heavier due to the oxygen atom.
- Artifacts: If you see a peak at 62 in LC-MS, it is likely a fragment. If you see it in GC-MS, it is the analyte (DMS) formed by decomposition.

Experimental Protocols

Protocol A: LC-MS/MS Identification of Sulfanium Metabolites

Use this for tracking sulfanium as a biomarker or impurity in drug synthesis.

- Mobile Phase: 10 mM Ammonium Formate (pH 3.5) / Acetonitrile (Isocratic 80:20). Note: Acidic pH suppresses zwitterion formation if analyzing amino-acid derivatives.

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- Column: HILIC (Hydrophilic Interaction Liquid Chromatography) is mandatory. C18 columns will not retain the polar sulfanium cation.
- MS Settings:
  - Source: ESI Positive Mode (+).
  - Capillary Voltage: 3.0 kV.
  - Cone Voltage: 25 V (Keep low to prevent in-source fragmentation).
- Transition Monitoring (MRM):
  - Quantifier:

    (CE: 15 eV).
  - Qualifier:

    (CE: 25 eV).

Protocol B: GC-MS Derivatization Check

Use this to verify reagent quality or analyze acidic drugs methylated by TMSI.

- Preparation: Dissolve 10 mg TMSI in 1 mL Methanol. Add 100 µL to analyte.
- Injection: Split 1:50, Inlet Temp 280°C. High split ratio prevents iodine contamination of the source.
- Observation:
  - Look for the Methyl Iodide peak early in the chromatogram (

    142).
  - Look for the Dimethyl Sulfide peak (

    62).

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- Validation: The presence of both confirms the reagent was active. Absence of MeI indicates the iodide has oxidized or degraded.

References

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